

Application Notes and Protocols for R-96544: Stability and Storage

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Compound of Interest

Compound Name: R-96544

Cat. No.: B10768389

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Introduction

R-96544, with the chemical name (2R,4R)-4-hydroxy-2-[2-[2-(3-methoxy)phenyl]ethyl]phenoxy]ethyl-1-methylpyrrolidine hydrochloride, is a potent and selective 5-HT_{2A} receptor antagonist. It is the active metabolite of the prodrug R-102444.^{[1][2]} As a crucial tool in pharmacological research and a potential therapeutic agent, understanding its stability and appropriate storage conditions is paramount to ensure the integrity and reproducibility of experimental results. These application notes provide a comprehensive overview of the stability profile of **R-96544**, recommended storage conditions, and detailed protocols for stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **R-96544** hydrochloride is presented in the table below.

Property	Value	Reference
Chemical Name	(2R,4R)-4-hydroxy-2-[2-[2-(3-methoxy)phenyl]ethyl]phenoxy]ethyl-1-methylpyrrolidine hydrochloride	[1]
Molecular Formula	C ₂₂ H ₂₉ NO ₃ ·HCl	[3]
Molecular Weight	391.94 g/mol	[3]
CAS Number	167144-80-1	[3]
Appearance	Solid	N/A
Purity	≥98% (HPLC)	[3]
Solubility	Soluble to 100 mM in water and DMSO	[3]

Stability and Storage Conditions

Proper storage of **R-96544** is critical to prevent degradation and maintain its biological activity. The following recommendations are based on information from commercial suppliers and general best practices for research compounds.

Solid Form

Recommended Storage: **R-96544** hydrochloride in solid form should be stored at room temperature (RT).[3] The vial should be kept tightly sealed to protect it from moisture. Under these conditions, the solid compound is expected to be stable for an extended period. For long-term storage, it is advisable to store it in a desiccator.

Solutions

Stock Solutions: It is recommended to prepare stock solutions of **R-96544** in a suitable solvent such as water or DMSO. Once prepared, stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.

Storage of Solutions: Aliquoted stock solutions should be stored at -20°C or -80°C for long-term use. For short-term use, solutions can be stored at 2-8°C for a few days, although stability under these conditions should be verified. It is best practice to prepare fresh dilutions from the stock solution for each experiment.

Illustrative Stability Data

While specific public data on the comprehensive stability of **R-96544** is limited, the following tables provide an illustrative example of a stability profile for a similar small molecule amine-containing pharmaceutical under various stress conditions. This data is representative and should be used as a guideline for designing stability studies for **R-96544**.

Table 1: Illustrative Stability of Solid **R-96544** Under Accelerated Conditions

Condition	Duration	Appearance	Purity by HPLC (%)
40°C / 75% RH	1 month	No change	99.5
3 months	No change	98.8	99.1
6 months	Slight discoloration	97.2	
60°C	2 weeks	No change	
4 weeks	Slight discoloration	98.0	99.8
Photostability (ICH Q1B)	1.2 million lux hours	No change	
200 W·h/m ²	No change	99.7	

Table 2: Illustrative Stability of **R-96544** Solution (1 mg/mL in 50:50 Acetonitrile:Water) at Different pH and Temperature

Condition	Duration	Purity by HPLC (%)
pH 3 (HCl)	24 hours	99.2
72 hours	98.1	
pH 7 (Phosphate Buffer)	24 hours	99.8
72 hours	99.6	
pH 10 (Borate Buffer)	24 hours	98.5
72 hours	96.7	
4°C (in Water)	7 days	99.9
30 days	99.5	
Room Temperature (in Water)	7 days	99.6
30 days	98.2	
3% H ₂ O ₂	24 hours	95.3
72 hours	90.1	

Experimental Protocols

Protocol 1: Forced Degradation Study

Forced degradation studies are essential to identify potential degradation products and pathways, and to develop stability-indicating analytical methods.

Objective: To investigate the degradation of **R-96544** under various stress conditions as mandated by ICH guidelines.

Materials:

- **R-96544**
- Hydrochloric acid (HCl)
- Sodium hydroxide (NaOH)

- Hydrogen peroxide (H_2O_2)
- HPLC grade water, acetonitrile, and methanol
- pH meter
- HPLC-UV system
- Photostability chamber
- Oven

Methodology:

- Preparation of Stock Solution: Prepare a stock solution of **R-96544** at a concentration of 1 mg/mL in a suitable solvent (e.g., 50:50 acetonitrile:water).
- Acid Hydrolysis:
 - Mix 1 mL of the stock solution with 1 mL of 1N HCl.
 - Incubate at 60°C for 48 hours.
 - At specified time points (e.g., 0, 4, 8, 24, 48 hours), withdraw an aliquot, neutralize with an equivalent amount of 1N NaOH, and dilute with mobile phase to a final concentration of 100 µg/mL for HPLC analysis.
- Base Hydrolysis:
 - Mix 1 mL of the stock solution with 1 mL of 1N NaOH.
 - Incubate at 60°C for 48 hours.
 - At specified time points, withdraw an aliquot, neutralize with an equivalent amount of 1N HCl, and dilute with mobile phase to 100 µg/mL for HPLC analysis.
- Oxidative Degradation:
 - Mix 1 mL of the stock solution with 1 mL of 3% H_2O_2 .

- Store at room temperature, protected from light, for 48 hours.
- At specified time points, withdraw an aliquot and dilute with mobile phase to 100 µg/mL for HPLC analysis.
- Thermal Degradation (Solid State):
 - Place a known amount of solid **R-96544** in an oven at 60°C for 7 days.
 - At the end of the study, dissolve the sample in a suitable solvent and dilute to a known concentration for HPLC analysis.
- Photostability:
 - Expose solid **R-96544** and a solution of **R-96544** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter (as per ICH Q1B guidelines).
 - A control sample should be kept in the dark under the same conditions.
 - Analyze the samples by HPLC.

Protocol 2: Stability-Indicating HPLC Method

A validated stability-indicating HPLC method is crucial for separating and quantifying **R-96544** from its potential degradation products.

Objective: To develop and validate an HPLC method for the quantification of **R-96544** in the presence of its degradation products.

Instrumentation and Conditions (Representative):

- HPLC System: Agilent 1260 Infinity II or equivalent with a UV detector.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase: A gradient of Solvent A (0.1% trifluoroacetic acid in water) and Solvent B (0.1% trifluoroacetic acid in acetonitrile).

- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 275 nm.
- Injection Volume: 10 µL.
- Column Temperature: 30°C.

Method Validation:

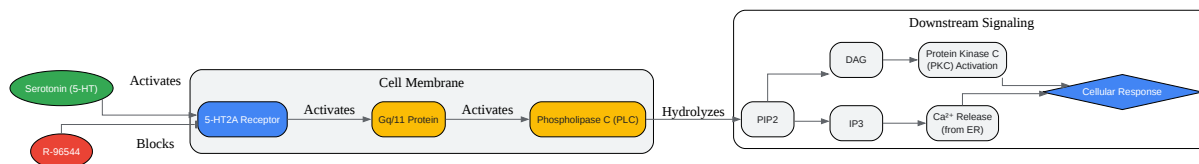
The method should be validated according to ICH guidelines for:

- Specificity: Analyze blank, placebo, **R-96544** standard, and stressed samples to ensure no interference at the retention time of **R-96544**.
- Linearity: Analyze a series of dilutions of **R-96544** standard (e.g., 1-200 µg/mL) to demonstrate a linear relationship between concentration and peak area.
- Accuracy: Perform recovery studies by spiking a known amount of **R-96544** into a placebo mixture at different concentration levels (e.g., 80%, 100%, 120%).
- Precision: Assess repeatability (intra-day precision) and intermediate precision (inter-day precision) by analyzing multiple preparations of the sample.
- Limit of Detection (LOD) and Limit of Quantitation (LOQ): Determine the lowest concentration of **R-96544** that can be reliably detected and quantified.
- Robustness: Evaluate the effect of small, deliberate variations in method parameters (e.g., flow rate, column temperature, mobile phase composition) on the results.

Visualizations

5-HT_{2A} Receptor Signaling Pathway

R-96544 acts as an antagonist at the 5-HT_{2A} receptor, a G-protein coupled receptor (GPCR). The canonical signaling pathway for this receptor involves the Gq/11 protein, leading to the activation of phospholipase C (PLC). The diagram below illustrates this pathway and the inhibitory action of **R-96544**.

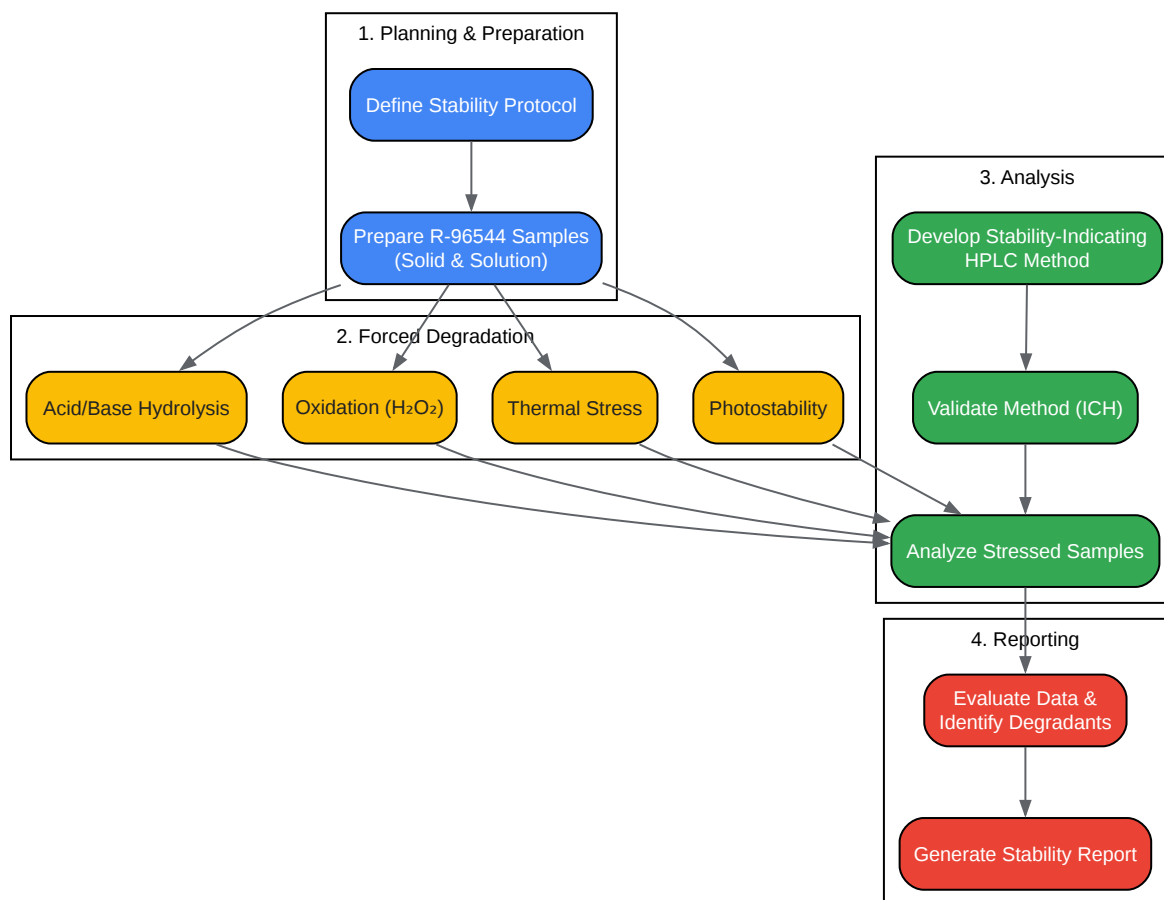


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Caption: 5-HT2A receptor signaling pathway and the inhibitory effect of **R-96544**.

Experimental Workflow for Stability Testing

The following diagram outlines the logical flow of a comprehensive stability study for a research compound like **R-96544**.



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Caption: Workflow for conducting a comprehensive stability study of **R-96544**.

Conclusion

The stability and proper storage of **R-96544** are critical for its effective use in research and development. As a solid, **R-96544** hydrochloride is stable when stored at room temperature in a tightly sealed container. Stock solutions should be stored at low temperatures (-20°C or below) and protected from light. The provided protocols for forced degradation and a stability-

indicating HPLC method offer a robust framework for researchers to assess the stability of **R-96544** under their specific experimental conditions, ensuring the quality and reliability of their data.

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